

Ivermectin B1a-d2 proper disposal procedures

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Compound of Interest

Compound Name: Ivermectin B1a-d2

Cat. No.: B1191919

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Executive Safety Directive

Do not dispose of **Ivermectin B1a-d2** down the drain.

As researchers, we often handle deuterated internal standards (IS) in micro-quantities, leading to a false sense of security regarding their environmental impact. However, Ivermectin B1a is a potent macrocyclic lactone with extreme aquatic toxicity (H410). Even trace amounts of the stable isotope-labeled analog (d2) can disrupt aquatic ecosystems if released into municipal water systems, which are generally unequipped to filter complex pharmaceutical structures.

This guide treats **Ivermectin B1a-d2** not just as a chemical reagent, but as a Hazardous Pharmaceutical Waste requiring high-temperature destruction.

Hazard Profile & Physicochemical Properties

To manage disposal effectively, you must understand what you are handling. **Ivermectin B1a-d2** is chemically identical to the parent compound regarding toxicity, differing only in mass.

Property	Specification	Operational Implication
CAS Number	Varies by label position (Parent: 70288-86-7)	Use parent CAS for waste profiling if d2-specific CAS is unrecognized by EHS software.
Signal Word	DANGER	Requires high-level containment.
Aquatic Toxicity	H410 (Very toxic, long-lasting)	Zero-tolerance for drain disposal.
Acute Toxicity	H300 (Fatal if swallowed)	Double-gloving and N95/P100 respiratory protection required for powders.
Radioactivity	None	This is a stable isotope (Deuterium). Do NOT place in radioactive waste bins.
Stability	Light-sensitive	Waste containers must be amber glass or foil-wrapped.

Operational Disposal Protocol

This protocol uses a "Stream-Based" approach. The disposal method depends on the physical state of the waste (Pure Solid vs. Solution).

Scenario A: Pure Solid (Powder/Crystals)

Typically expired reference standards or degraded lyophilized stock.

- Containment: Keep the substance in its original amber vial. Do not empty it.
- Secondary Containment: Place the vial into a clear, sealable bag (e.g., Ziploc) to contain any potential breakage or dust.
- Labeling: Apply a hazardous waste label.

- Chemical Name: "**Ivermectin B1a-d2** (Solid)"
- Hazard Checkbox: Toxic.[1][2][3]
- Disposal Stream: Segregate into Solid Hazardous Waste (Incineration Only).
 - Note: Do not place in "General Trash" or "Biohazard" (red bag) unless chemically contaminated sharps are involved.

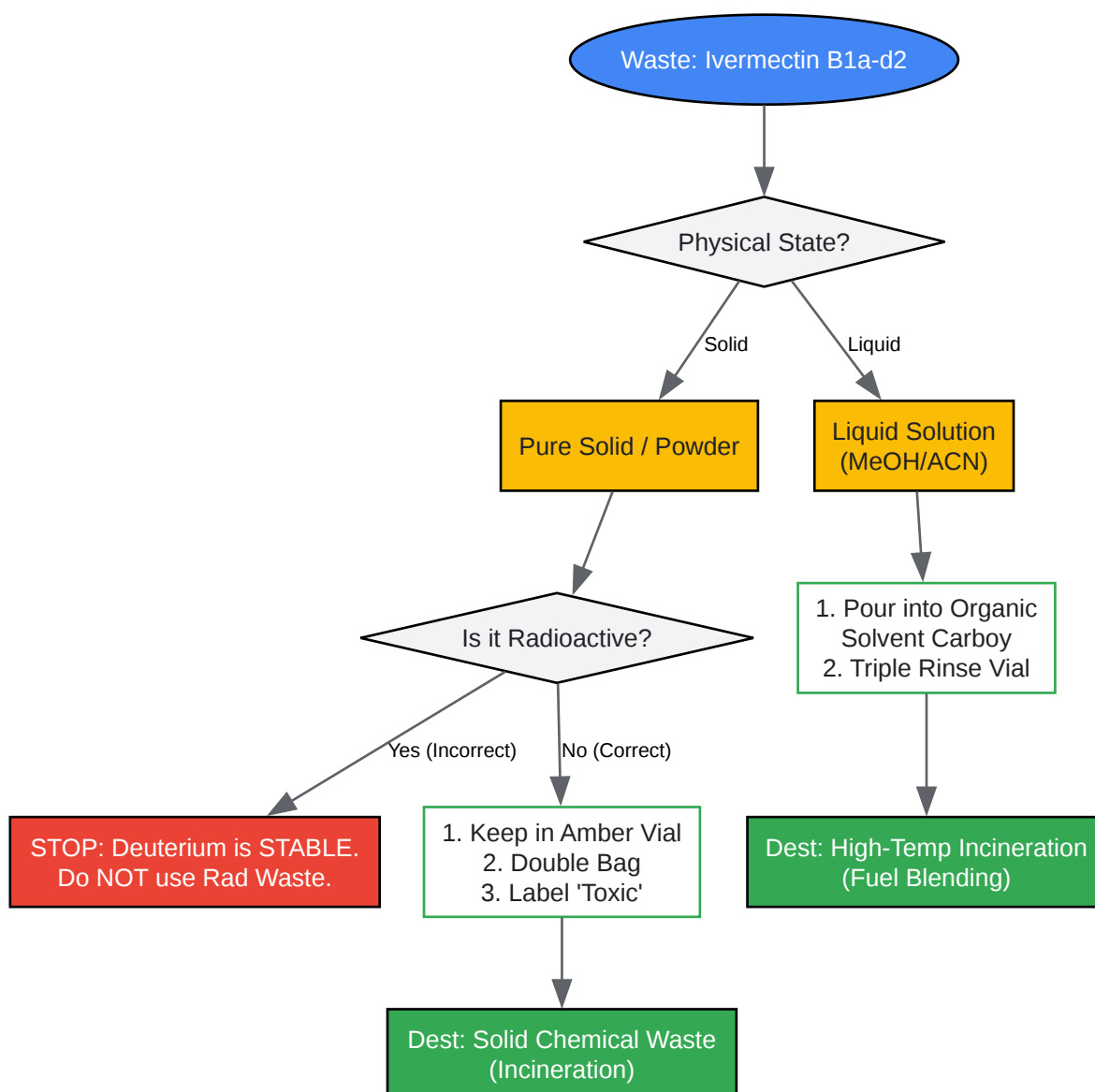
Scenario B: Liquid Solutions (Stock/Working Solutions)

Typically dissolved in Methanol (MeOH) or Acetonitrile (ACN).

- Solvent Dominance: In solution, the hazardous properties of the solvent (Flammability) often dictate the primary waste code (e.g., EPA D001), but the toxicity of the solute (Ivermectin) remains the critical environmental factor.
- Segregation: Pour into the Flammable/Organic Solvent Waste carboy.
 - Crucial Step: Ensure this carboy is destined for High-Temperature Incineration. Fuel blending (using waste as fuel) is acceptable only if the facility guarantees destruction temperatures sufficient for macrocyclic lactones (>1000°C).
- Rinsing: Triple-rinse the empty standard vial with the solvent used (e.g., MeOH). Pour rinsate into the solvent waste.
- Empty Vial: Deface the label on the rinsed vial and dispose of it in the Glass/Sharps bin (or chemically contaminated glass bin, depending on site policy).

Logic Flow & Decision Tree

The following diagram illustrates the decision-making process for compliant disposal.



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Caption: Decision matrix for **Ivermectin B1a-d2** disposal, distinguishing between solid and liquid waste streams to ensure incineration.

Regulatory Framework & Compliance (The "Why")

Understanding the regulations validates why we strictly avoid drains.

1. EPA RCRA Status (USA): While Ivermectin is not explicitly "P-listed" (Acutely Hazardous) by name in 40 CFR 261.33, it exhibits characteristics of high toxicity.

- Best Practice: Treat as Non-RCRA Regulated Hazardous Waste (unless your state, like California, regulates it more strictly as "Lethal Waste").
- The "Pharmaceuticals Rule" (Subpart P): Healthcare and research facilities operating under 40 CFR Part 266 Subpart P are prohibited from sewerage hazardous pharmaceutical waste. This is the safest operational standard to follow.

2. Ecological Impact (H410): Ivermectin binds tightly to sediment but remains biologically active, paralyzing invertebrates (Daphnia, shrimp) which collapses the food web. Standard wastewater treatment plants (WWTP) do not effectively degrade the macrocyclic ring structure.

- Self-Validating System: If your lab logbook shows mass usage of Ivermectin but your hazardous waste manifest shows zero output, you have a compliance gap. Ensure waste logs match usage logs.

Emergency Spill Procedures

Minor Spill (<100 mg solid or <10 mL solution):

- PPE: Nitrile gloves (double), Lab coat, Safety goggles.
- Solid: Do NOT sweep (creates dust). Use a wet wipe or damp paper towel to pick up powder. Place wipe in a sealable bag.
- Liquid: Cover with an absorbent pad.
- Clean: Clean area with detergent and water. Dispose of all cleanup materials as Hazardous Chemical Waste.

References

- National Center for Biotechnology Information (PubChem). Ivermectin B1a (CID 6321424) - Safety and Hazards. [[Link](#)]
- U.S. Environmental Protection Agency (EPA). Management Standards for Hazardous Waste Pharmaceuticals (40 CFR Part 266 Subpart P). [[Link](#)]

- ResolveMass Laboratories. Deuterated Internal Standards for LC-MS: Handling and Stability. [\[Link\]](#)

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